

Application Notes and Protocols: 2-(Phenylthio)nicotinic Acid in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: **2-(Phenylthio)nicotinic acid**

Cat. No.: **B350237**

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These application notes provide a detailed overview of the use of **2-(Phenylthio)nicotinic acid** as a key starting material in the synthesis of thieno[2,3-b]pyridine derivatives. This class of heterocyclic compounds is of significant interest in pharmaceutical research due to its diverse biological activities, including potential applications as anticancer, anti-inflammatory, and antimicrobial agents.

Introduction

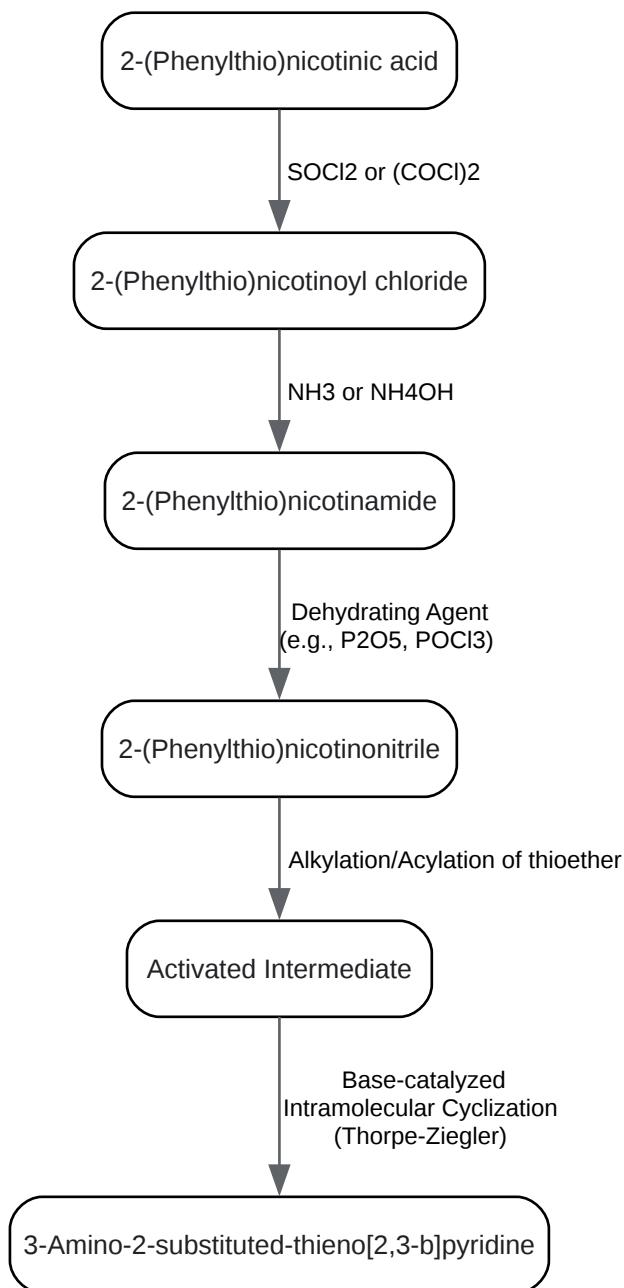
2-(Phenylthio)nicotinic acid is a versatile building block in medicinal chemistry, primarily utilized for the synthesis of sulfur-containing heterocycles.^[1] Its structure, featuring a carboxylic acid group on a pyridine ring substituted with a phenylthio moiety, allows for a variety of chemical transformations to construct more complex molecular architectures. A particularly valuable application of this intermediate is in the synthesis of the thieno[2,3-b]pyridine scaffold.

Core Application: Synthesis of 3-Aminothieno[2,3-b]pyridine Derivatives

A key pharmaceutical application of **2-(Phenylthio)nicotinic acid** is its role as a precursor for the synthesis of 3-aminothieno[2,3-b]pyridine derivatives. These compounds are important intermediates for the development of various therapeutic agents. The general synthetic strategy

involves the conversion of the carboxylic acid group into a nitrile, followed by an intramolecular cyclization to form the fused thieno[2,3-b]pyridine ring system.

A plausible synthetic pathway is outlined below:



Preparation of Cyclization Precursor

2-(Phenylthio)nicotinonitrile

S-Alkylation with
α-haloacetonitrile

Intermediate Dinitrile

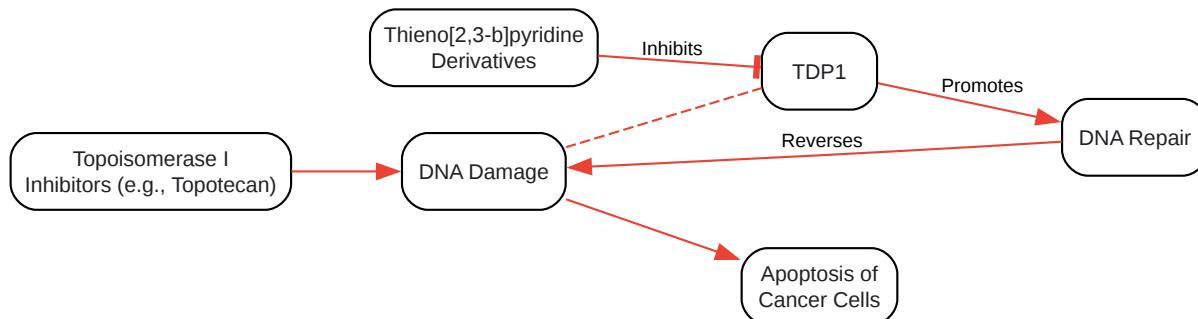
Intramolecular Cyclization

Intermediate Dinitrile

Base (e.g., NaH, t-BuOK)

Thorpe-Ziegler
Cyclization

3-Amino-2-cyanothieno[2,3-b]pyridine

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References

- 1. Synthesis, Biological Activity and Molecular Docking Studies of Novel Nicotinic Acid Derivatives - PMC [pmc.ncbi.nlm.nih.gov]

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